

# "5-chloro-1H-indole-3-carbonitrile" melting point and boiling point

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## Compound of Interest

Compound Name: 5-chloro-1H-indole-3-carbonitrile

Cat. No.: B576065

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## An In-depth Technical Guide to the Physicochemical Properties of 5-chloro-1H-indole-3-carbonitrile

This technical guide provides a detailed overview of the melting and boiling points of **5-chloro-1H-indole-3-carbonitrile**, targeting researchers, scientists, and professionals in drug development. The document outlines the available data, presents detailed experimental protocols for the determination of these physical properties, and includes a workflow diagram for these procedures.

## Physicochemical Data

The accurate determination of physical properties such as melting and boiling points is fundamental in the identification, purification, and characterization of chemical compounds. For **5-chloro-1H-indole-3-carbonitrile**, the experimentally determined and reported data are summarized below.

## Data Presentation

Property	Value	Source
Melting Point	195 - 199 °C	<a href="#">[1]</a>
Boiling Point	Data not available	N/A

Note on Boiling Point: A specific boiling point for **5-chloro-1H-indole-3-carbonitrile** is not readily available in the surveyed literature. Organic compounds with high melting points often have high boiling points and may decompose at atmospheric pressure before boiling. Therefore, the boiling point for such compounds is typically determined under reduced pressure (vacuum distillation).

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting and boiling points of a solid organic compound like **5-chloro-1H-indole-3-carbonitrile**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a crucial indicator of purity, with impurities typically causing a depression and broadening of the melting range.<sup>[2]</sup>

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)<sup>[2]</sup>
- Thermometer
- The solid sample (**5-chloro-1H-indole-3-carbonitrile**)
- Mortar and pestle (for pulverizing the sample)
- Heating bath fluid (e.g., mineral oil) for Thiele tube method

Procedure (using a Mel-Temp apparatus):

- Sample Preparation: A small amount of the dry, crystalline **5-chloro-1H-indole-3-carbonitrile** is finely powdered. The open end of a capillary tube is pressed into the powder.

The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 mm.[\[2\]](#)[\[3\]](#)

- **Apparatus Setup:** The capillary tube is placed in the sample holder of the melting point apparatus. The thermometer is positioned correctly to ensure its bulb is aligned with the sample.[\[4\]](#)
- **Approximate Melting Point Determination:** The apparatus is heated rapidly to get a preliminary, approximate melting point. This provides a target range for a more accurate measurement.
- **Accurate Melting Point Determination:** A fresh sample is prepared. The apparatus is heated at a faster rate until the temperature is about 10-15 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute.[\[3\]](#)
- **Observation and Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[\[5\]](#)[\[6\]](#)

## Boiling Point Determination for a High-Melting Solid

For a solid with a high melting point, the boiling point is typically determined at reduced pressure to prevent thermal decomposition. The Thiele tube method can be adapted for this purpose on a small scale.

Apparatus and Materials:

- Thiele tube[\[7\]](#)
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (e.g., Bunsen burner)

- Vacuum source
- Manometer

Procedure:

- Sample Preparation: A small amount of **5-chloro-1H-indole-3-carbonitrile** is placed in the small test tube.
- Apparatus Assembly: A capillary tube is placed inside the test tube with its open end downwards. The test tube is then attached to a thermometer.<sup>[7]</sup>
- Thiele Tube Setup: The thermometer and test tube assembly are inserted into the Thiele tube containing a heating oil, ensuring the sample is below the oil level.<sup>[7]</sup>
- Reduced Pressure Application: The Thiele tube is connected to a vacuum source and a manometer to maintain a constant, reduced pressure.
- Heating and Observation: The Thiele tube is gently heated. The temperature is noted when a continuous stream of bubbles emerges from the capillary tube. The heating is then stopped.<sup>[7]</sup>
- Boiling Point Recording: As the apparatus cools, the point at which the liquid just begins to enter the capillary tube is the boiling point of the substance at the recorded reduced pressure.

## Workflow Visualization

The following diagram illustrates the general experimental workflow for determining the melting and boiling points of a solid organic compound.

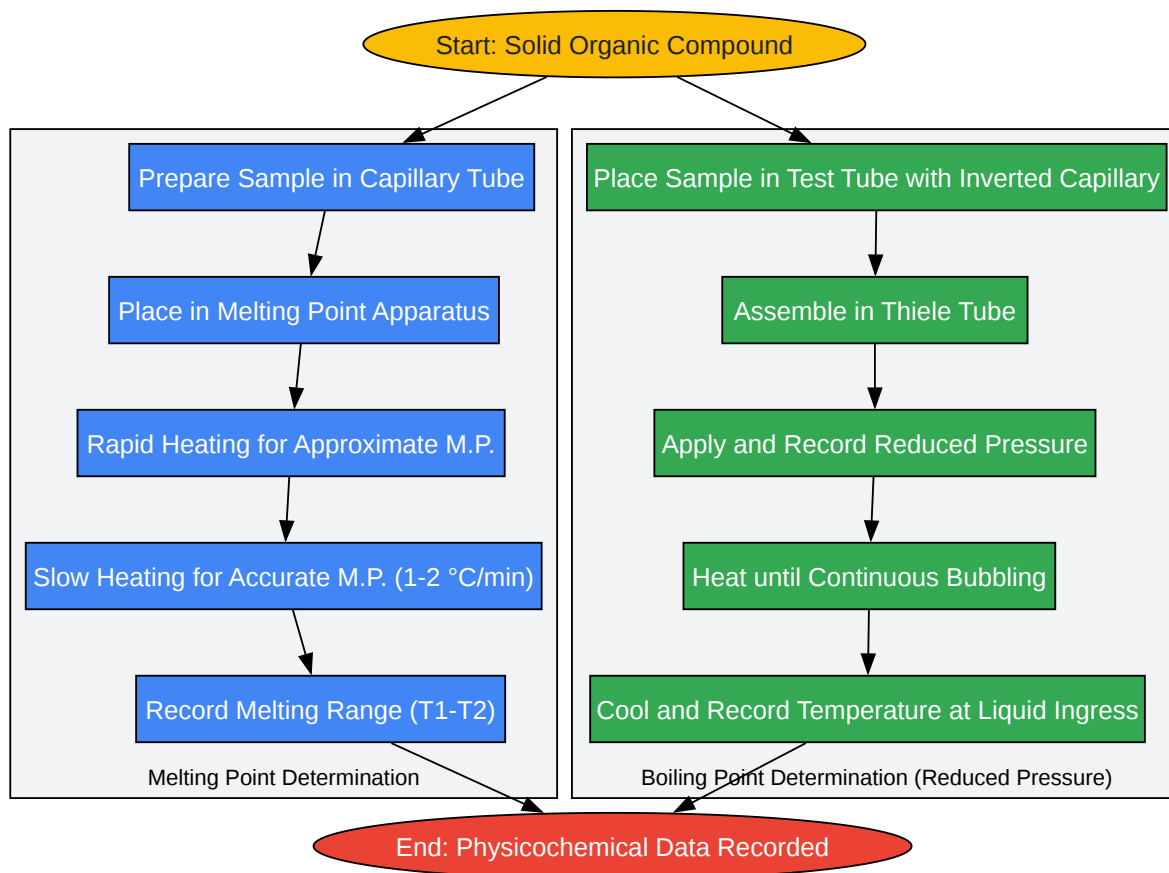


Diagram 1: Experimental Workflow for Physical Property Determination

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Diagram 1: Experimental Workflow for Physical Property Determination

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